

Application Notes and Protocols for Cell Proliferation Assay Using SSR128129E Free Acid

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Compound of Interest

Compound Name: SSR128129E free acid

Cat. No.: B15582908

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Introduction

SSR128129E is an orally bioavailable, small-molecule allosteric inhibitor of Fibroblast Growth Factor Receptor (FGFR) signaling. It acts by binding to the extracellular domain of FGFRs, which in turn inhibits FGF-induced signaling associated with receptor internalization.^[1] This compound does not compete with FGF for binding to its receptor.^{[1][2][3]} SSR128129E has been shown to inhibit cellular responses mediated by FGFR1-4.^[4] Deregulation of the FGF/FGFR signaling network is implicated in various cellular processes such as cell growth, survival, differentiation, and angiogenesis, and plays a significant role in cancer development.^{[1][3][5]} Consequently, SSR128129E serves as a valuable tool for studying the effects of FGFR inhibition on cell proliferation in various contexts, including cancer research.

These application notes provide a detailed protocol for assessing the effect of SSR128129E on cell proliferation, along with data presentation guidelines and visualizations of the relevant signaling pathways and experimental workflows.

Mechanism of Action

SSR128129E functions as an allosteric inhibitor of FGFR signaling.[1][6] Unlike competitive inhibitors that vie for the same binding site as the natural ligand, SSR128129E binds to a distinct site on the extracellular part of the FGFR.[1][5] This binding event induces a conformational change in the receptor that prevents its internalization and subsequent activation of downstream signaling cascades, even in the presence of FGF.[1][6] The primary signaling pathways inhibited by this action are the Ras-MAPK-ERK and PI3K-AKT pathways, both of which are crucial for cell proliferation.[7]

Data Presentation

Quantitative data from cell proliferation assays using SSR128129E should be organized for clarity and ease of comparison.

Table 1: In Vitro Activity of SSR128129E

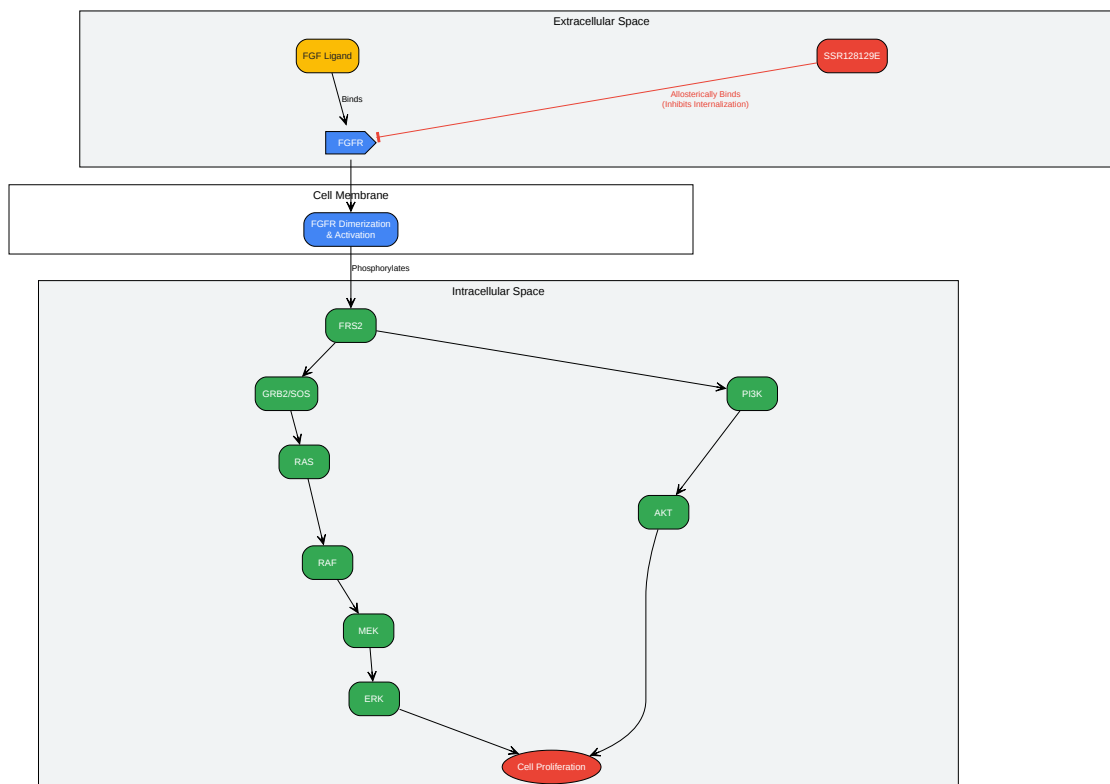
Parameter	Cell Line/Target	Value	Reference
IC50 (FGFR1)	N/A	1.9 μ M	[4]
IC50 (FGF2-induced proliferation)	Endothelial Cells (ECs)	31 $\pm$ 1.6 nM	[4]
IC50 (FGF2-induced migration)	Endothelial Cells (ECs)	15.2 $\pm$ 4.5 nM	[4]
IC50 (FGFR stimulation by FGF2)	FGFR1-4	15-28 nM	[8]

Table 2: Effect of SSR128129E on Tumor Growth (In Vivo)

Tumor Model	Treatment	Outcome	Reference
CT26 colon tumors (subcutaneous)	30 mg/kg/day	34% growth inhibition	[4]
MCF7/ADR breast cancer xenograft	30 mg/kg/day	40% growth inhibition	[4]
Panc02 tumors (orthotopic)	30 mg/kg/day	44% growth inhibition	[4]
Lewis lung carcinoma	30 mg/kg/day	53% reduction in tumor size, 40% reduction in weight	[4]

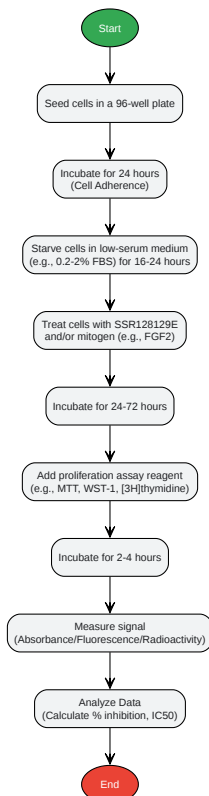
Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and the experimental procedure, the following diagrams are provided.



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Caption: FGFR Signaling Pathway and Inhibition by SSR128129E.



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